

# Analytical Methods for Trifloxystrobin Residue Determination

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

Get Quote

Accurate residue analysis is foundational. The following table summarizes a validated HPLC-MS/MS method suitable for crops like cucumbers [1].

Aspect	Protocol Details
Application	Determination of trifloxystrobin and its metabolite (trifloxystrobin acid) in cucumbers.
Extraction	Use acidified acetonitrile (2% acetic acid, v/v) [1].
Cleanup	Employ primary secondary amine (PSA) and graphitized carbon black (GCB) sorbents [1].
Quantification	High-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) [1].
Method Performance	Recovery rates: 85-103%; Relative Standard Deviation (RSD): $\leq 4.8\%$ [1].

## Residue Dynamics and Dietary Risk Assessment

Understanding how residues dissipate in the field and assessing human exposure risk is crucial for designing mitigation strategies.

**Residue Dissipation Data:** A study on tomatoes applied a formulation of **trifloxystrobin** and tebuconazole. The average initial deposits of **trifloxystrobin** were 0.40 and 0.76 mg/kg for single and double doses, respectively. The compound degraded rapidly, with a half-life of **1.39 to 1.94 days**, indicating it does not persist long in the crop under these conditions [2].

**Dietary Risk Assessment:** A 2025 study on cucumbers from 12 regions in China provides a robust risk assessment model. At 3 days after treatment, the terminal residues of **trifloxystrobin** and its acid metabolite were found to be in the range of **<0.01 to 0.013 mg/kg** [1].

- **Risk Assessment Method:** A chronic dietary risk assessment was conducted using a **probabilistic model**. The Risk Quotient (RQc) is a key metric, where a value below 100% indicates acceptable risk.
- **Findings:** The study concluded an **acceptable chronic risk (RQc ≤ 2.476%)** for the Chinese population across different demographics. However, it noted that children might be a higher-risk group requiring more research [1].

## Frequently Asked Questions (FAQs)

**Q1: What is the definition of "residue" for trifloxystrobin in regulatory enforcement?** The enforcement residue definition can vary. For many plant commodities, it is defined as the **parent trifloxystrobin** alone. However, for dietary risk assessment, it often includes its major metabolites, commonly the **sum of trifloxystrobin and its acid metabolite (CGA 321113)** [3] [4]. Always check the specific regulations of your target region.

**Q2: What is the environmental fate of trifloxystrobin and how does it impact non-target organisms?** **Trifloxystrobin** can enter water bodies through runoff. It is **highly toxic to aquatic organisms**, with studies showing it can induce developmental toxicity, oxidative stress, and metabolic disturbances in zebrafish at environmental concentrations ( $\mu\text{g/L}$  level) [5]. This necessitates careful management to prevent environmental contamination.

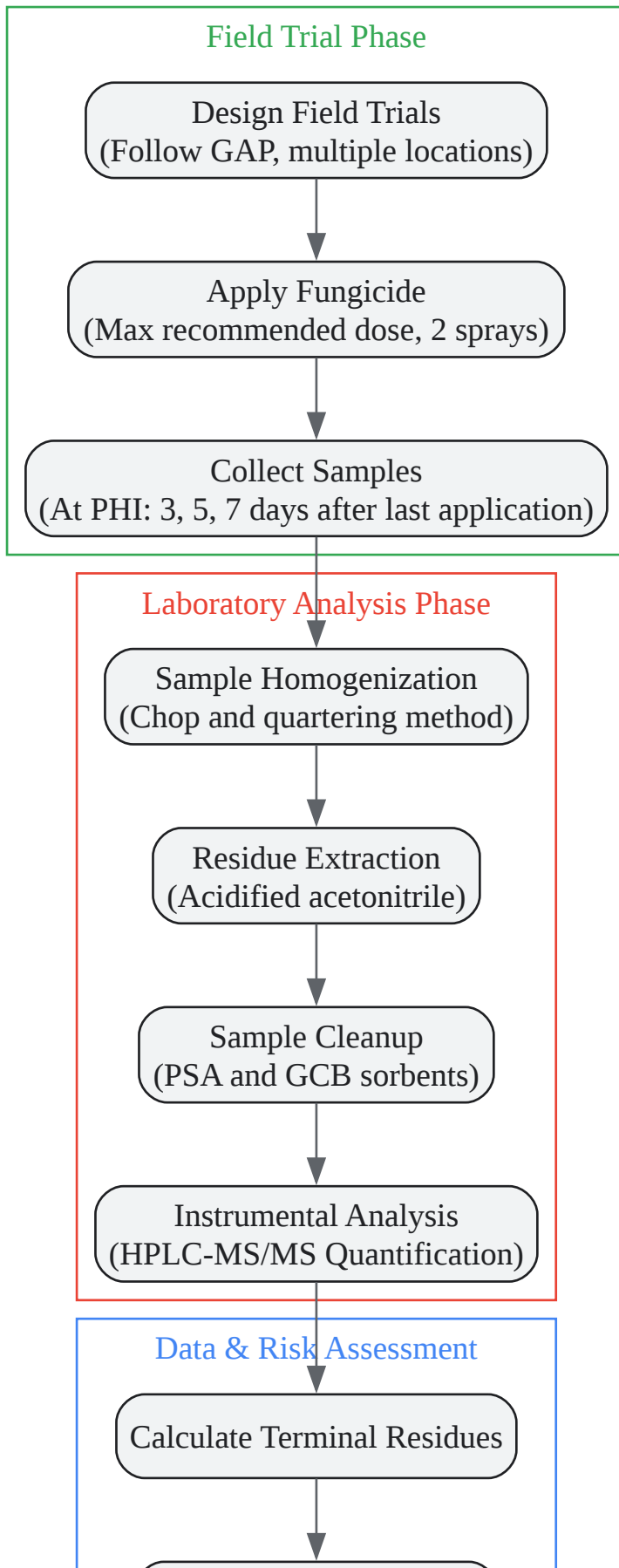
**Q3: Are there other effective chemical options for disease control that might have lower residue profiles?** Chemical groups like **strobilurins (e.g., azoxystrobin)** and **triazoles (e.g., tebuconazole)** are

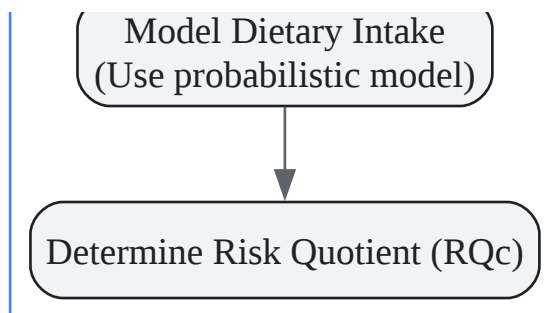
widely used. Furthermore, plant defense inducers such as **acibenzolar-S-methyl (ASM)** offer an alternative strategy by activating the plant's own systemic acquired resistance (SAR), potentially reducing reliance on traditional fungicides [6].

## Experimental Protocols & Workflows

To support your experimental design, here are generalized workflows for residue trials and analysis based on the cited studies.

### Diagram: Field Trial and Residue Analysis Workflow





Click to download full resolution via product page

## Troubleshooting Common Experimental Issues

Issue	Possible Cause	Solution
Low recovery rates during analysis.	Inefficient extraction or cleanup.	Ensure the use of acidified acetonitrile and optimize the amount of PSA/GCB sorbents [1].
High background noise in HPLC-MS/MS.	Matrix interference.	The cleanup step with PSA and GCB is critical for reducing matrix effects in food samples [1].
Residues above Maximum Residue Limit (MRL).	Application dose too high or pre-harvest interval too short.	Adhere to Good Agricultural Practices (GAP), use the minimum effective dose, and extend the pre-harvest interval based on dissipation studies [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [pmc.ncbi.nlm.nih.gov]
2. Dynamics and Residue of Risk and... Assessment Trifloxystrobin [pubs.sciepub.com]
3. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

4. Modification of existing maximum residue levels in various ... [pmc.ncbi.nlm.nih.gov]

5. Trifloxystrobin induced developmental toxicity by disturbing ... [sciencedirect.com]

6. Efficacy of acibenzolar-S-methyl and two strobilurins ... [sciencedirect.com]

To cite this document: Smolecule. [Analytical Methods for Trifloxystrobin Residue Determination].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545845#minimizing-trifloxystrobin-residue-transfer-food-chain>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)